

Physical & Chemical Properties of Isobutyl Salicylate

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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The table below summarizes the fundamental properties of **Isobutyl Salicylate** crucial for experimental design.

Property	Value / Description	Source
CAS Registry Number	87-19-4	[1] [2] [3]
Molecular Formula	$C_{11}H_{14}O_3$	[1] [2] [3]
Molecular Weight	194.23 g/mol	[1] [2] [3]
Boiling Point	267 °C (lit.)	[1] [2]
Melting Point	5.9 °C	[1] [2]
Flash Point	230 °F (110 °C)	[1] [2]
Density	1.064 g/mL at 25 °C	[1] [2]
Refractive Index	n^{20}_D 1.509 (lit.)	[1]

Property	Value / Description	Source
Water Solubility	Insoluble (19.5 mg/L at 20°C)	[1] [2] [3]
Solubility in Other Solvents	Soluble in organic solvents, oils; insoluble in glycerol [1] [3]. Specific mentions of solubility in ethanol, most non-volatile oils, and mineral oil; few in propylene glycol [3].	
LogP (Partition Coefficient)	4.09 (at 21.9°C)	[2]
Vapor Pressure	0.00613 mmHg at 25°C	[3]
Appearance	Colorless to pale yellow clear liquid	[1] [3]
Odor	Typically described as clover, herbal, orchid, floral, or wintergreen-like [2] [3]. "Hay-like, light fresh floral" with a metallic background common to salicylates [4] [3].	

Frequently Asked Questions (FAQs)

Q1: What are the primary safety considerations when handling Isobutyl Salicylate? A1: Key safety information from the search results includes:

- **Health Hazards:** Harmful if swallowed (H302) [2] [4] [5]. May cause skin irritation (H315) and serious eye irritation (H319) [2] [5].
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects (H400, H411) [4] [5].
- **Handling:** Avoid breathing vapors or dust and avoid contact with skin and eyes [6]. Use personal protective equipment and ensure adequate ventilation [6].
- **Storage:** Keep the container tightly closed in a cool, dry, and well-ventilated place [4] [6].

Q2: In which types of reactions is Isobutyl Salicylate commonly used as a reactant? A2: The search results indicate that **Isobutyl Salicylate** is used as a **reactant in boron(III)-catalyzed esterifications and amidations of carboxylic acids and in the Ritter addition reaction** [1] [3]. This suggests its utility in synthetic organic chemistry, particularly in reactions catalyzed by Lewis acids.

Q3: What is the typical purity of commercially available Isobutyl Salicylate, and are there specific grades? A3: Commercial **Isobutyl Salicylate** typically has a high purity, often **at least 98%** [4] [3] or **>99.0% (GC)** [2]. It is also available in grades that meet **FCC (Food Chemicals Codex) specifications**, indicating its suitability for use in flavors [2] [6].

Troubleshooting Common Experimental Issues

Issue 1: Poor Solubility or Phase Separation in Aqueous Systems

- **Problem:** Your reaction mixture or formulation contains water, leading to the separation of **Isobutyl Salicylate**.
- **Explanation:** **Isobutyl Salicylate** is inherently **insoluble in water** [1] [2] [3]. Its relatively high logP value of 4.09 [2] confirms its hydrophobic nature.
- **Solution:**
 - **Switch to Organic Solvents:** Use solvents in which it is known to be soluble, such as **ethanol, mineral oil, or other common organic solvents** [1] [3].
 - **Use a Coupling Agent:** For reactions involving both water-soluble and oil-soluble components, consider using a surfactant or co-solvent (like propylene glycol, though check solubility) to achieve a homogeneous mixture.
 - **Optimize Mixing:** Ensure vigorous stirring or shaking to create a fine emulsion if a temporary dispersion is acceptable.

Issue 2: Low Yield or Slow Reaction Kinetics in Esterification/Amidation

- **Problem:** When using **Isobutyl Salicylate** as a reactant, the desired transformation proceeds slowly or with low conversion.
- **Explanation:** The ester group in **Isobutyl Salicylate** itself can be involved in reactions. The searches specifically mention its use in **boron(III)-catalyzed** processes [1] [3].
- **Solution:**
 - **Employ a Lewis Acid Catalyst:** Follow the literature precedent and use a **Boron(III)-based catalyst** (e.g., Boric acid, Boron trifluoride etherate) to activate the system and facilitate the reaction [1] [3].
 - **Optimize Reaction Conditions:** Ensure the reaction temperature is sufficiently high (consider the boiling point of 267°C [1] for high-temperature reactions) and that water is effectively removed from the reaction system to drive equilibrium-controlled reactions like esterification to completion.

Issue 3: Unintended Odor Contamination in Final Product

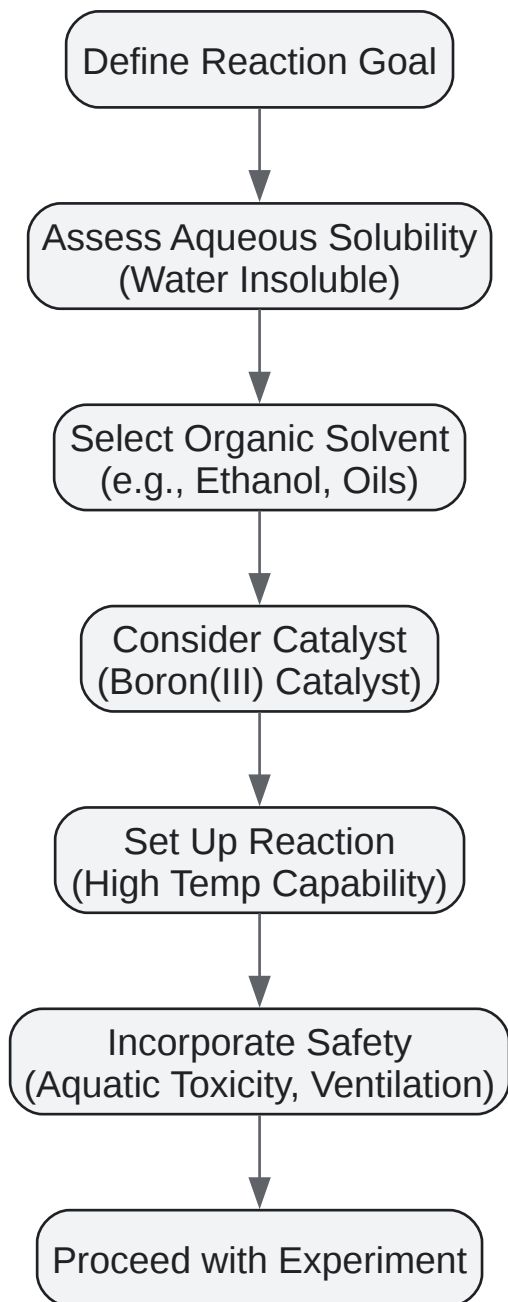
- **Problem:** The final product retains the characteristic floral/wintergreen odor of **Isobutyl Salicylate**, which is undesirable for the application.
- **Explanation:** **Isobutyl Salicylate** has a strong and persistent odor [4] [3], which can be difficult to remove completely.
- **Solution:**
 - **Purification:** Implement a thorough purification step post-reaction, such as **column chromatography or recrystallization**, to separate the reacted product from any residual starting material.
 - **Containment:** Perform reactions and handle the compound in a well-sealed fume hood to prevent vapors from contaminating the lab environment or other experiments.

Experimental Protocol Overview

The search results do not provide a full, step-by-step synthetic procedure but do offer key insights for designing one.

- **Key Reaction:** Boron(III)-Catalyzed Esterification/Amidation [1] [3].
- **Typical Reactant:** **Isobutyl Salicylate**.
- **General Workflow:** The diagram below outlines the logical flow for planning an experiment using **Isobutyl Salicylate**, incorporating solvent selection and reaction setup based on the gathered data.

Experimental Workflow for Isobutyl Salicylate



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